

Technical Guide: Structural Validation and Quantification of 3-Phosphono-D-alanine (D-AP3)

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Compound of Interest

Compound Name: 3-Phosphono-D-alanine

CAS No.: 128241-72-5

Cat. No.: B1267884

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Executive Summary & Biological Context

3-Phosphono-D-alanine (D-AP3) is a selective, competitive antagonist at the glutamate binding site of the N-methyl-D-aspartate (NMDA) receptor. Unlike its carboxylic acid analog (aspartic acid), the phosphonic acid group confers unique electronic properties and ionization states that are critical for its biological activity.

For the analytical scientist, D-AP3 presents specific challenges:

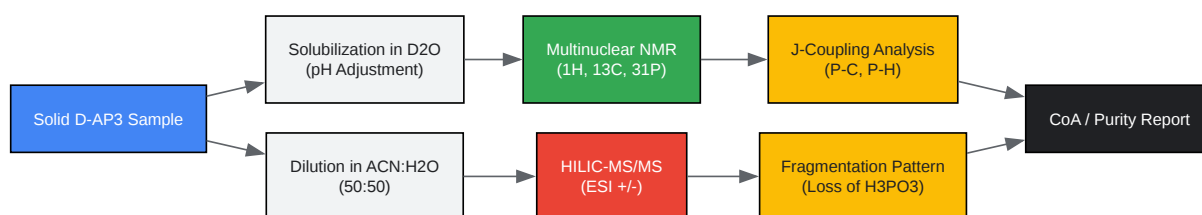
- **Zwitterionic Polarity:** It is highly polar and hydrophilic, making retention on standard C18 HPLC columns negligible.
- **Detection:** It lacks a strong UV chromophore, necessitating Mass Spectrometry (MS) or derivatization for sensitive quantification.^[1]
- **Structural Verification:** The phosphorus atom provides a specific handle for

P NMR, which is the gold standard for assessing purity and degradation (e.g., hydrolysis of the C-P bond).

This guide outlines a field-proven workflow for the comprehensive characterization of D-AP3 using multinuclear NMR and HILIC-MS/MS.

Analytical Workflow

The following diagram illustrates the integrated workflow for validating D-AP3 identity and purity.



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Figure 1: Integrated analytical workflow for the characterization of **3-Phosphono-D-alanine**.

Protocol 1: Multinuclear NMR Characterization

NMR is the primary method for structural verification. The presence of the phosphorus nucleus (

P, spin 1/2, 100% abundance) allows for definitive confirmation of the phosphonate group and its connectivity to the carbon backbone via scalar coupling (

).

Sample Preparation

- Solvent: Deuterium Oxide (, 99.9% D).

- Concentration: 10–20 mg/mL.
- pH Adjustment: The chemical shifts of aminophosphonates are pH-dependent due to the ionization of the amino and phosphonate groups.
 - Standardization: Adjust pD to ~7.0–8.0 using NaOD/DCl for consistent reporting.
 - Internal Standard: Use TMSP (Trimethylsilylpropanoic acid) for
H reference (0.0 ppm) and 85%
(external capillary) for
P reference (0.0 ppm).

Expected Spectral Parameters

P NMR (Proton Decoupled)

This is the quickest test for purity. Inorganic phosphate (

) impurities (from synthesis or hydrolysis) will appear distinct from the C-P signal.

- Signal: Singlet (decoupled).
- Shift:
15.0 – 22.0 ppm (pH dependent).
 - Note: At acidic pH, the signal shifts upfield; at basic pH, it shifts downfield. Inorganic phosphate (
 -) typically resonates near 0–3 ppm, providing clear separation.

H NMR (400 MHz+)

The spectrum displays an ABX or AMX spin system due to the chiral center (C2) and the diastereotopic protons on C3.

Position	Type	Shift (ppm)	Multiplicity & Coupling Logic
H-2 (-CH)	Methine	3.9 – 4.2	ddd or dt. Couples to H-3a, H-3b () and P (Hz).
H-3 (-CH)	Methylene	1.9 – 2.4	Multiplet. Complex splitting due to geminal coupling (), vicinal coupling to H-2 (), and large geminal coupling to P (Hz).

C NMR (Proton Decoupled)

Carbon signals are split into doublets due to C-P coupling. This "fingerprint" confirms the C-P bond existence.

Position	Carbon Type	Shift (ppm)	Coupling Constant ()
C-1	Carboxyl	170 – 175	Singlet or small doublet (Hz).
C-2	Methine ()	50 – 55	Doublet. Hz.
C-3	Methylene ()	28 – 32	Doublet. Hz. (Large coupling confirms direct C-P bond).

Protocol 2: Mass Spectrometry (LC-MS/MS)

Due to the high polarity of D-AP3, standard Reversed-Phase (C18) chromatography leads to elution in the void volume. Hydrophilic Interaction Liquid Chromatography (HILIC) is the mandatory mode for retention and separation from inorganic salts.

LC Method Parameters (HILIC)

- Column: Zwitterionic HILIC (e.g., Merck SeQuant ZIC-HILIC or Agilent HILIC-Z), 2.1 x 100 mm, 3.5 µm.
- Mobile Phase A: 20 mM Ammonium Acetate in Water, pH 4.0.
- Mobile Phase B: Acetonitrile (LC-MS grade).
- Gradient:
 - 0 min: 80% B
 - 10 min: 40% B

- 12 min: 40% B
- 12.1 min: 80% B (Re-equilibration is critical in HILIC).
- Flow Rate: 0.3 mL/min.

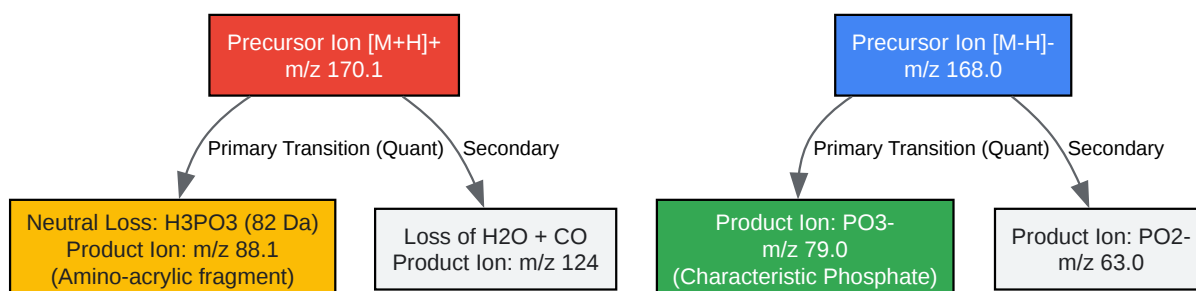
Mass Spectrometry Settings

- Ionization: Electrospray Ionization (ESI).[2]
- Polarity:
 - Positive Mode (+): Good for $[M+H]^+$.
 - Negative Mode (-): Often more sensitive for phosphonates due to the acidic group.
- Source Temp: 350°C.
- Capillary Voltage: 3.5 kV (+), 2.5 kV (-).

Fragmentation & MRM Transitions

The fragmentation is dominated by the stability of the phosphorus-oxygen bond and the lability of the C-P bond under high energy.

Fragmentation Pathway Diagram



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Figure 2: Proposed fragmentation pathways for D-AP3 in Positive and Negative ESI modes.

MRM Transition Table

Polarity	Precursor (m/z)	Product (m/z)	Collision Energy (eV)	Interpretation
ESI (+)	170.1	88.1	15 - 20	Loss of (Phosphorous acid). Quantifier.
ESI (+)	170.1	124.0	10 - 15	Loss of + (Formic acid equivalent).
ESI (-)	168.0	79.0	25 - 30	Formation of ion. Highly specific.
ESI (-)	168.0	63.0	35 - 40	Formation of ion.

Quality Control & Troubleshooting

Common Impurities

- Inorganic Phosphate ():
 - Detection:
P NMR singlet at ~0–3 ppm.
 - Origin: Hydrolysis of the starting materials or the product (though C-P bonds are generally stable, trace

is common from workup).

- Starting Material (Phosphonoacetaldehyde derivatives):
 - Detection: LC-MS retention time shifts; Aldehyde protons in ^1H NMR (9–10 ppm) if unreacted.

Self-Validating Checks

- The "Coupling Check": In ^{13}C NMR, if the signal at ~30 ppm (C3) is a singlet instead of a doublet (100–150 Hz), the C-P bond is not intact or the assignment is wrong.
- The "HILIC Check": If the compound elutes at the void volume (1–2 min) in your LC method, your organic content is likely too low or the column is not effectively equilibrated. Ensure >70% ACN start.

References

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